

Application Notes and Protocols for Elabela (19-32) Peptide

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Compound of Interest

Compound Name: Elabela(19-32)

Cat. No.: B15607937

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Introduction

Elabela (ELA), also known as Toddler, is a recently identified endogenous peptide hormone that plays a crucial role in various physiological processes, particularly in cardiovascular development and function. Elabela (19-32) is a biologically active fragment of the full-length Elabela-32 peptide. It acts as an agonist for the apelin receptor (APJ), a G protein-coupled receptor, thereby activating downstream signaling pathways.^{[1][2][3][4]} Proper dissolution and storage of Elabela (19-32) are critical for maintaining its biological activity and ensuring the reproducibility of experimental results. These application notes provide detailed protocols for the dissolution and storage of Elabela (19-32) peptide, along with a summary of its signaling pathway.

Data Presentation: Solubility and Storage Recommendations

The following tables summarize the key quantitative data for the dissolution and storage of Elabela (19-32) peptide based on information from various suppliers and research articles.

Table 1: Solubility of Elabela (19-32) Peptide

Solvent	Reported Solubility	Notes
Water (H ₂ O)	1 mg/mL to 100 mg/mL	Sonication may be required to aid dissolution. ^{[3][5]} The presence of Trifluoroacetate (TFA) salts from synthesis can enhance solubility in aqueous solutions. ^[4]
DMSO	Inquire with supplier	While not the primary recommended solvent, some suppliers may provide DMSO solubility data.

Table 2: Recommended Storage Conditions for Elabela (19-32) Peptide

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-80°C	2 years	Sealed from moisture.
-20°C	1 year	Sealed from moisture. [3]	
Room Temperature	Days to weeks	For short-term storage, but colder temperatures are preferred for long-term stability.	
Reconstituted Solution	-80°C	Up to 6 months	In a sterile buffer at pH 5-6. Avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	In a sterile buffer at pH 5-6.[3] Avoid repeated freeze-thaw cycles.	
4°C	Short-term	For immediate use.	

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Elabela (19-32) Peptide

This protocol outlines the steps for dissolving the lyophilized Elabela (19-32) peptide to prepare a stock solution.

Materials:

- Lyophilized Elabela (19-32) peptide vial
- Sterile, nuclease-free water or sterile 0.1% acetic acid solution

- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional)
- Personal protective equipment (lab coat, gloves, safety glasses)

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- **Solvent Addition:** Using a sterile pipette tip, add the desired volume of sterile water or 0.1% acetic acid to the vial. The volume will depend on the desired final concentration of the stock solution. For example, to make a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent.
- **Initial Dissolution:** Gently swirl the vial or pipette the solution up and down to facilitate dissolution. Avoid vigorous shaking, as this can cause the peptide to aggregate or degrade.
- **Complete Dissolution (if necessary):** If the peptide does not fully dissolve with gentle mixing, the following steps can be taken:
 - **Vortexing:** Vortex the solution at a low to medium speed for a few seconds.
 - **Sonication:** If visible particles remain, place the vial in an ultrasonic water bath for short intervals (1-2 minutes) until the solution is clear.^{[3][5]} Monitor the vial to prevent excessive heating.
- **Aliquoting:** Once the peptide is completely dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This will minimize the number of freeze-thaw cycles, which can degrade the peptide over time.

- Storage: Immediately store the aliquots at -20°C or -80°C for long-term storage. Refer to Table 2 for recommended storage durations.

Protocol 2: Long-Term Storage of Elabela (19-32) Peptide

Proper storage is essential to maintain the integrity and biological activity of the peptide.

For Lyophilized Peptide:

- Store the unopened vial in a desiccator at -20°C or -80°C.
- Keep the vial tightly sealed to prevent moisture absorption.
- Protect from light.

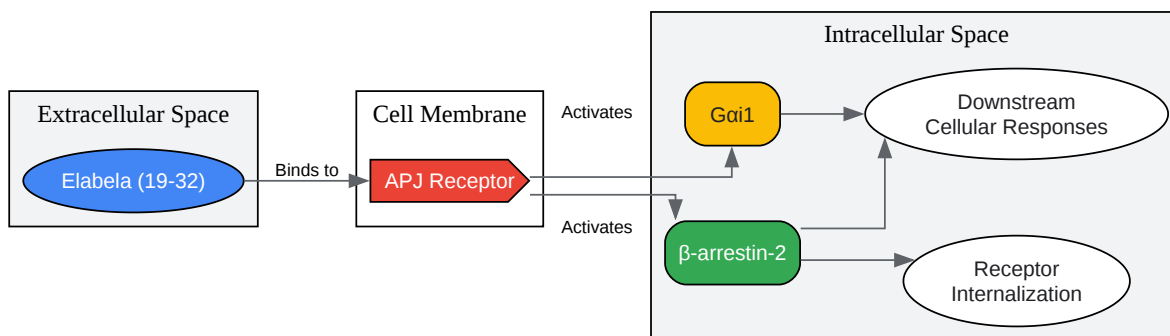
For Reconstituted Peptide Solutions:

- Store aliquots in tightly sealed polypropylene tubes at -20°C or -80°C.
- Avoid using frost-free freezers, as the temperature fluctuations during the defrost cycles can degrade the peptide.
- When using a stored aliquot, thaw it on ice and use it immediately.
- Discard any unused portion of a thawed aliquot to avoid degradation from repeated freeze-thaw cycles.

Mandatory Visualizations

Elabela (19-32) Signaling Pathway

Elabela (19-32) binds to the apelin receptor (APJ), a G protein-coupled receptor. This interaction primarily activates the Gαi1 and β-arrestin-2 signaling pathways.^{[1][2][3]} Activation of these pathways leads to downstream cellular responses, including receptor internalization.

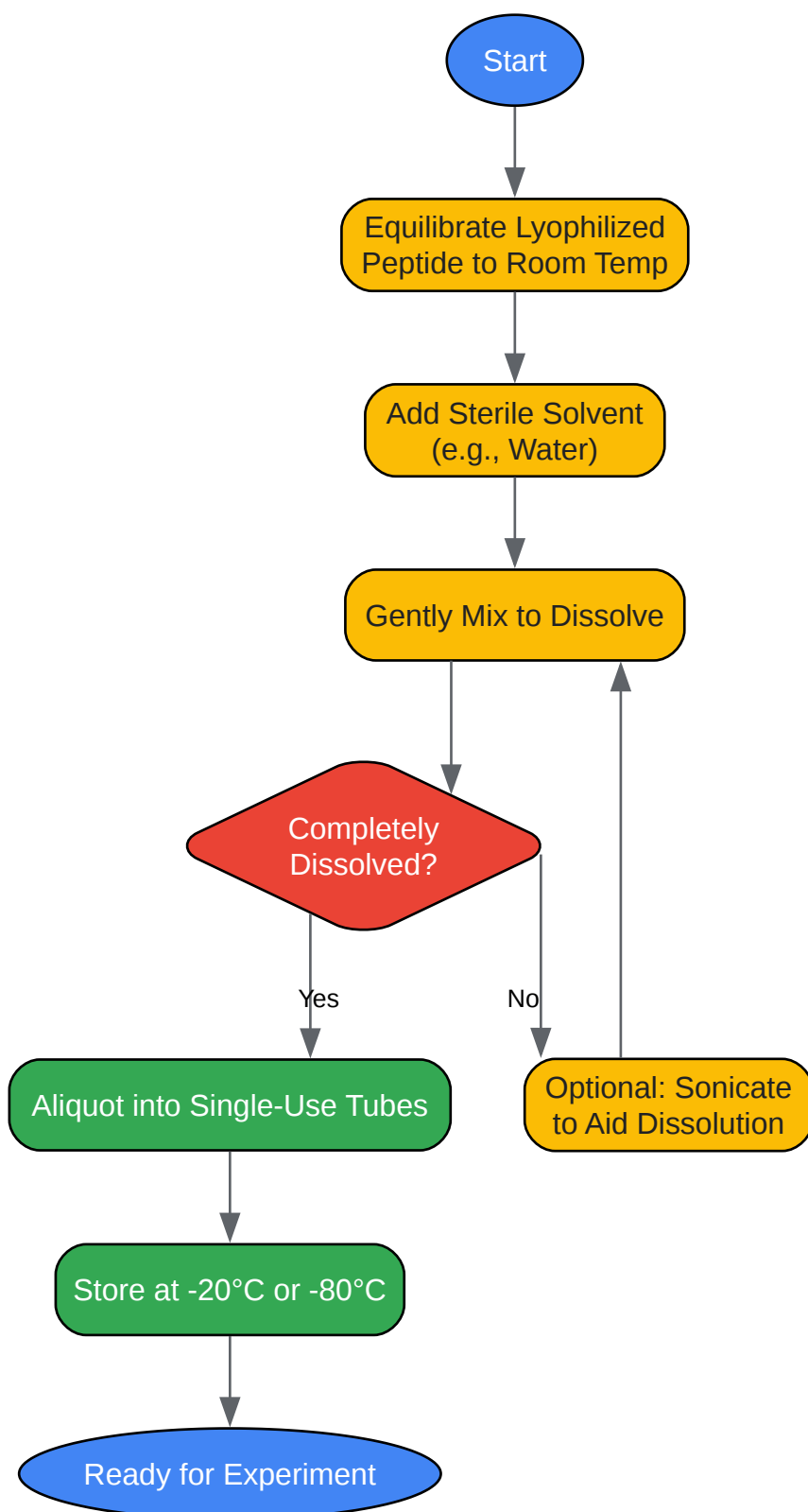


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Caption: Elabela (19-32) signaling through the APJ receptor.

Experimental Workflow: Peptide Reconstitution and Aliquoting

The following workflow diagram illustrates the key steps for the proper reconstitution and storage of Elabela (19-32) peptide.



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Caption: Workflow for Elabela (19-32) reconstitution.

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